

Technical Guide: An Overview of 2-Ethyl-4-methylpiperidine and Related Compounds

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Compound of Interest

Compound Name: 2-Ethyl-4-methylpiperidine

Cat. No.: B15243359

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a summary of available data for **2-Ethyl-4-methylpiperidine** and its closely related analogs. It is important to note that specific data for **2-Ethyl-4-methylpiperidine**, including a dedicated CAS number and comprehensive experimental protocols, is limited in publicly accessible scientific literature. Much of the available information pertains to its derivatives and positional isomers.

Chemical Identification and Properties

A definitive CAS number for **2-Ethyl-4-methylpiperidine** remains elusive in common chemical databases. However, CAS numbers for several stereoisomers of its carboxylated derivative and a positional isomer have been identified.

Table 1: CAS Numbers of **2-Ethyl-4-methylpiperidine** Derivatives and Isomers

Compound Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Notes
(2R,4R)-2-ethyl-4-methylpiperidine	Not Found	C ₈ H ₁₇ N	127.23	PubChem CID: 150368567
4-Ethyl-4-methylpiperidine	4045-31-2	C ₈ H ₁₇ N	127.23	Positional isomer
ethyl (2R,4R)-4-methylpiperidine-2-carboxylate	74892-82-3	C ₉ H ₁₇ NO ₂	171.24	Derivative of the target compound
ethyl (2S,4S)-4-methylpiperidine-2-carboxylate	78306-52-2	C ₉ H ₁₇ NO ₂	171.24	Derivative of the target compound

Due to the scarcity of data for **2-Ethyl-4-methylpiperidine**, the following table summarizes the physicochemical properties of the related compound, 4-methylpiperidine, to provide some context on the properties of a substituted piperidine ring.

Table 2: Physicochemical Properties of 4-Methylpiperidine

Property	Value
CAS Number	626-58-4
Molecular Formula	C ₆ H ₁₃ N
Molecular Weight	99.17 g/mol
Boiling Point	124 °C
Density	0.838 g/mL at 25 °C
Refractive Index	n _{20/D} 1.446

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **2-Ethyl-4-methylpiperidine** are not readily available. However, the synthesis of the closely related derivative, ethyl (2R,4R)-4-methylpiperidine-2-carboxylate, has been described and can serve as a reference for general synthetic strategies for substituted piperidines.

Experimental Protocol: Synthesis of ethyl (2R,4R)-4-methylpiperidine-2-carboxylate

A common synthetic route involves a multi-step process that often begins with a protected piperidine precursor. A key step is the hydrogenation of a precursor molecule using a precious metal catalyst, such as Palladium on Carbon (Pd/C), under controlled pressure and temperature to ensure high stereoselectivity.^[1]

A patented method outlines the following steps:^[2]

- **Hydrolysis:** 4-methyl-2-cyanopiperidine is refluxed with 6N hydrochloric acid to yield 4-methyl-2-piperidinecarboxylic acid hydrochloride.
- **Esterification:** The resulting hydrochloride salt is heated and refluxed with anhydrous ethanol and thionyl chloride to produce 4-methyl-2-ethyl piperidinecarboxylate hydrochloride. This step also involves the separation of cis and trans isomers.
- **Resolution and Purification:** The trans isomer is isolated and resolved using L-tartaric acid to obtain the final product, (2R,4R)-4-methylpiperidine-2-ethyl formate.

Purification: Post-synthesis, purification is critical to achieve the high purity required for pharmaceutical applications. Techniques such as column chromatography are commonly employed to isolate the desired product from the reaction mixture.^[1]

Analytical Methods: The structure and purity of the final product are typically verified using analytical methods such as NMR spectroscopy and High-Performance Liquid Chromatography (HPLC).^[1]

Biological Activity and Signaling Pathways

There is a notable absence of specific information in the scientific literature regarding the biological activity and associated signaling pathways of **2-Ethyl-4-methylpiperidine**.

The broader class of piperidine derivatives is known to exhibit a wide range of biological activities, making them important scaffolds in drug discovery.[3][4] Substituted piperidines have been investigated for their potential as:[3][5]

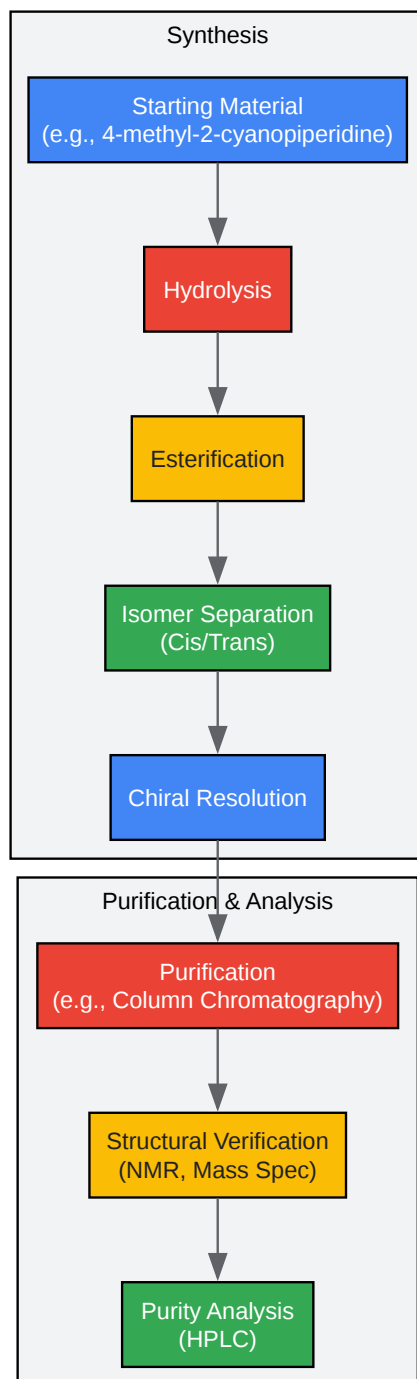
- Antimicrobial agents
- Anti-inflammatory agents
- Anticancer agents
- Antidepressants
- Antioxidants

Without specific studies on **2-Ethyl-4-methylpiperidine**, it is not possible to create the requested diagrams for signaling pathways or experimental workflows. Further research would be required to elucidate its specific biological targets and mechanisms of action.

Logical Workflow for Synthesis and Analysis

The following diagram illustrates a generalized workflow for the synthesis and analysis of a substituted piperidine derivative, based on the available information for related compounds.

General Workflow for Substituted Piperidine Synthesis

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Caption: Generalized synthetic and analytical workflow.

Conclusion

While **2-Ethyl-4-methylpiperidine** is a structurally defined chemical entity, there is a significant lack of publicly available data regarding its specific CAS number, detailed physicochemical properties, and biological activity. The information presented in this guide has been extrapolated from data on closely related derivatives and isomers. For researchers and drug development professionals, this highlights a potential area for novel investigation. The synthesis and characterization of **2-Ethyl-4-methylpiperidine** and the exploration of its pharmacological profile could yield valuable scientific insights.

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